

what is the chemical structure of cismelilotoside

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Compound of Interest		
Compound Name:	cis-melilotoside	
Cat. No.:	B1236938	Get Quote

An In-depth Technical Guide to cis-Melilotoside

This guide provides a comprehensive overview of **cis-melilotoside**, a naturally occurring phenolic glycoside. It is intended for researchers, scientists, and professionals in drug development who are interested in its chemical properties and biological activities.

Chemical Structure and Properties

cis-Melilotoside, also known as cis-coumarinic acid- β -D-glucoside, is an organic compound classified as a phenolic glycoside.[1] Its chemical structure consists of a cis-2-coumaric acid molecule linked to a β -D-glucose moiety through an O-glycosidic bond at the phenolic hydroxyl group.[1] The molecular formula for **cis-melilotoside** is C15H18O8, and it has a molar mass of 326.3 g/mol .[2]

The structure is characterized by the presence of a benzene ring, a propenoic acid group in the cis (Z) configuration, and a pyranose ring of the glucose unit. This compound is an isomer of the more commonly known trans-melilotoside (often simply called melilotoside), which features a trans (E) configuration in the propenoic acid side chain.[3][4]

Key Structural Features:

- Aglycone:cis-2-Coumaric acid
- Glycone: β-D-Glucose



Linkage: O-glycosidic bond

Caption: Chemical structure of cis-melilotoside.

Quantitative Data

The biological activity of **cis-melilotoside** has been evaluated in various studies. Notably, it exhibits antiprotozoal and antioxidant properties.[5][6][7]

Parameter	Value	Assay	Organism
IC50	78.2 μg/mL	Antiprotozoal Activity	Trypanosoma cruzi

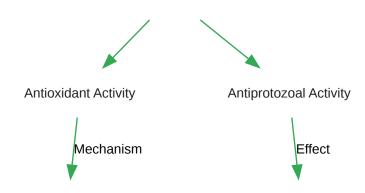
Experimental Protocols

cis-Melilotoside can be isolated from various plant sources, such as Artemisia splendens.[8] A general protocol for its extraction and purification is as follows:

- Extraction: The dried and powdered aerial parts of the plant are extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude methanolic extract.
- Solid-Phase Extraction (SPE): The crude extract is subjected to SPE for preliminary fractionation. A C18 cartridge is typically used, with a stepwise gradient of methanol in water as the mobile phase. Fractions are collected based on the elution solvent polarity.
- Preparative High-Performance Liquid Chromatography (prep-HPLC): The fractions
 containing cis-melilotoside are further purified by reversed-phase prep-HPLC. A C18
 column is commonly employed with a mobile phase consisting of a gradient of methanol or
 acetonitrile in water. The elution is monitored by a UV detector.
- Structure Elucidation: The purified compound's structure is confirmed using spectroscopic methods, including 1H NMR, 13C NMR, and mass spectrometry.



Biological Activities



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